

Spectroscopic Analysis of 4-Acetamidocyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: *N*-(4-Oxocyclohexyl)acetamide

Cat. No.: B123319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of 4-Acetamidocyclohexanone, a molecule of interest in pharmaceutical research and development, through the application of mass spectrometry and infrared (IR) spectroscopy. This document details the spectral data, outlines comprehensive experimental protocols, and presents a logical workflow for the characterization of this compound.

Mass Spectrometry Analysis

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and structural information of a compound by analyzing its mass-to-charge ratio (m/z) and that of its fragments.

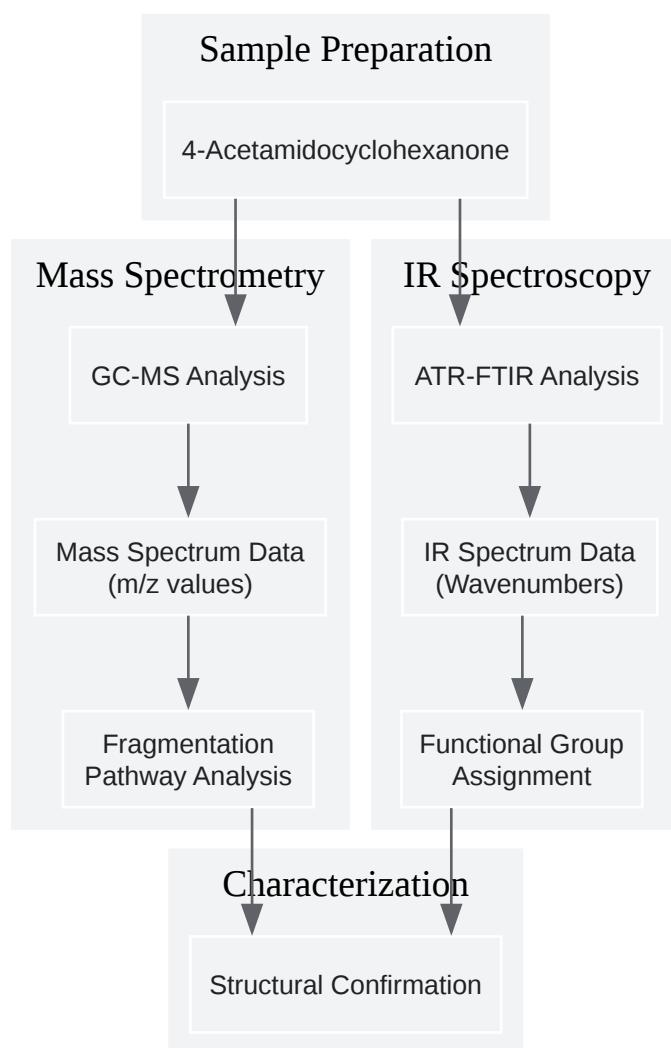
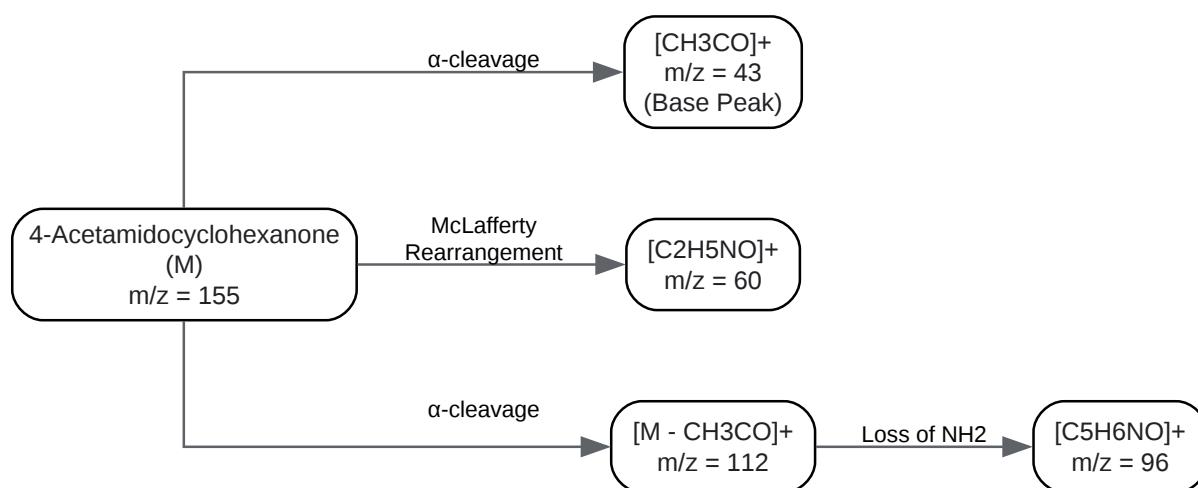
Mass Spectrum Data

The mass spectrum of 4-Acetamidocyclohexanone was obtained via Gas Chromatography-Mass Spectrometry (GC-MS). The key quantitative data is summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H13NO2	--INVALID-LINK--[1]
Molecular Weight	155.19 g/mol	--INVALID-LINK--[1]
Major Fragment Ions (m/z)		
Base Peak	43	--INVALID-LINK--[1]
Second Highest Peak	96	--INVALID-LINK--[1]
Third Highest Peak	60	--INVALID-LINK--[1]

Proposed Fragmentation Pathway

The fragmentation of 4-Acetamidocyclohexanone in mass spectrometry is proposed to follow a logical pathway initiated by the ionization of the molecule. The major observed fragments can be rationalized by cleavage of key bonds within the molecular ion.

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References

- 1. N-(4-Oxocyclohexyl)acetamide | C8H13NO2 | CID 538565 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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